

# chemical and physical properties of 5-Phenylundecane

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# An In-depth Technical Guide to 5-Phenylundecane

This guide provides a comprehensive overview of the chemical and physical properties of **5-Phenylundecane**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of its properties, detailed experimental protocols, and visualizations of synthetic pathways.

## **Chemical and Physical Properties**

**5-Phenylundecane** is an alkylbenzene compound characterized by an undecane chain substituted with a phenyl group at the fifth position.[1] Its properties are summarized in the table below.



| Property            | Value  | Source    |
|---------------------|--|-----------|
| Molecular Formula   | C17H28   | [1][2][3] |
| Molecular Weight    | 232.40 g/mol                                   | [1][2][3] |
| IUPAC Name          | undecan-5-ylbenzene                            | [1][3]    |
| CAS Number          | 4537-15-9                                      | [1][2][4] |
| Boiling Point       | 306.00 to 307.00 °C @ 760.00 mm Hg (estimated) | [4]       |
| Vapor Pressure      | 0.00155 mmHg                                   | [1]       |
| Flash Point         | 274.00 °F (134.30 °C)<br>(estimated)           | [4]       |
| logP (o/w)          | 7.450  | [4]       |
| Solubility in water | 0.01282 mg/L @ 25 °C<br>(estimated)            | [4]       |
| Appearance          | Neat   | [2]       |

### **Experimental Protocols**

#### A. Synthesis of 5-Phenylundecane

Two common methods for the synthesis of **5-Phenylundecane** are Friedel-Crafts alkylation and Grignard reagent-mediated alkylation.[5]

#### i. Friedel-Crafts Alkylation

This method involves the reaction of benzene with a suitable alkylating agent, such as 5-chloroundecane, in the presence of a Lewis acid catalyst like aluminum chloride (AICI<sub>3</sub>).

 Materials: Benzene, 5-chloroundecane, anhydrous aluminum chloride, anhydrous solvent (e.g., carbon disulfide or nitrobenzene), hydrochloric acid, sodium bicarbonate solution, anhydrous sodium sulfate, distillation apparatus.



#### • Procedure:

- A solution of 5-chloroundecane in the anhydrous solvent is prepared in a round-bottom flask equipped with a reflux condenser and a dropping funnel.
- The flask is cooled in an ice bath, and anhydrous aluminum chloride is added portion-wise with stirring.
- Benzene is then added dropwise from the dropping funnel.
- After the addition is complete, the reaction mixture is stirred at room temperature for a specified time and then refluxed to ensure complete reaction.
- The reaction is guenched by pouring the mixture over crushed ice and hydrochloric acid.
- The organic layer is separated, washed with water, sodium bicarbonate solution, and again with water.
- The organic layer is dried over anhydrous sodium sulfate.
- The solvent is removed by distillation, and the crude 5-Phenylundecane is purified by vacuum distillation.

#### ii. Grignard Reagent-Mediated Alkylation

This synthesis involves the reaction of a Grignard reagent, such as butylmagnesium bromide, with a suitable electrophile like 1-phenyl-1-heptanone.

Materials: Magnesium turnings, 1-bromobutane, anhydrous diethyl ether, 1-phenyl-1-heptanone, saturated ammonium chloride solution, distillation apparatus.

#### Procedure:

- In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a mechanical stirrer, magnesium turnings and anhydrous diethyl ether are placed.
- A solution of 1-bromobutane in anhydrous diethyl ether is added dropwise to initiate the formation of the Grignard reagent (butylmagnesium bromide).



- Once the Grignard reagent is formed, a solution of 1-phenyl-1-heptanone in anhydrous diethyl ether is added dropwise at a controlled temperature.
- The reaction mixture is stirred and then refluxed.
- The reaction is quenched by the slow addition of saturated ammonium chloride solution.
- The ether layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine and dried over anhydrous sodium sulfate.
- The solvent is evaporated, and the resulting alcohol is dehydrated and reduced to yield 5-Phenylundecane. Purification is achieved through column chromatography or vacuum distillation.
- B. Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard technique for the identification and quantification of **5-Phenylundecane**.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (e.g., FINNIGAN-MAT 4500).[1]
- Column: A non-polar capillary column is typically used.[1]
- Carrier Gas: Helium or hydrogen.
- Injection: A small volume of the sample, dissolved in a suitable solvent, is injected into the GC inlet.
- GC Oven Program: The temperature is programmed to ramp up to allow for the separation of components based on their boiling points and interactions with the stationary phase.
- Mass Spectrometry: The eluting compounds are ionized (e.g., by chemical ionization CI)
  and fragmented.[1] The mass-to-charge ratio of the fragments is measured.
- Identification: **5-Phenylundecane** is identified by its retention time and the fragmentation pattern in the mass spectrum. For example, under chemical ionization, characteristic



fragments at m/z 155 and 231 may be observed.[1]

### **Visualizations**

Caption: Synthetic workflows for **5-Phenylundecane**.

Caption: Structure-activity relationship exploration.

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### References

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